

A Comprehensive Review of Nedocromil Sodium's Anti-Inflammatory Properties

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Procromil*

Cat. No.: *B8678604*

[Get Quote](#)

An In-depth Technical Guide for Researchers and Drug Development Professionals

Abstract

Nedocromil sodium is a potent anti-inflammatory agent historically used in the management of asthma and allergic conjunctivitis. Its therapeutic efficacy stems from a multi-faceted mechanism of action that extends beyond simple mast cell stabilization. This technical guide provides a comprehensive review of the anti-inflammatory properties of Nedocromil sodium, with a focus on its effects on key inflammatory cells and mediators. Detailed experimental protocols for pertinent assays are provided, and quantitative data are summarized for comparative analysis. Furthermore, key signaling pathways and experimental workflows are visualized to facilitate a deeper understanding of its molecular and cellular mechanisms.

Introduction

Nedocromil sodium, a pyranoquinoline dicarboxylic acid derivative, exerts a broad spectrum of anti-inflammatory effects.^[1] It has been shown to inhibit the activation and mediator release from a variety of inflammatory cells, including mast cells, eosinophils, neutrophils, macrophages, and platelets.^{[2][3][4]} This inhibitory action on multiple cell types underscores its clinical utility in inflammatory conditions. This document will delve into the specific anti-inflammatory actions of Nedocromil sodium, presenting key quantitative data and methodologies for its study.

Effects on Inflammatory Cells and Mediators

Nedocromil sodium modulates the activity of several key inflammatory cells, thereby reducing the release of pro-inflammatory mediators.

Mast Cell Inhibition

Nedocromil sodium is well-recognized for its ability to stabilize mast cells, preventing their degranulation and the subsequent release of histamine and other pre-formed mediators.^[5] It has been shown to be more potent than cromolyn sodium in this regard.^[1]

Eosinophil and Neutrophil Attenuation

Nedocromil sodium significantly inhibits the chemotaxis of eosinophils and neutrophils, key players in the late-phase allergic response.^[6] This inhibition prevents the infiltration of these granulocytes into sites of inflammation.

Inhibition of Inflammatory Mediators

Nedocromil sodium effectively reduces the generation and release of a variety of inflammatory mediators, including:

- **Histamine:** Inhibition of histamine release from mast cells is a primary mechanism of action.^{[7][8]}
- **Leukotrienes:** Nedocromil sodium inhibits the synthesis of leukotriene C4 (LTC4) from eosinophils.^[1]
- **Prostaglandins:** The release of prostaglandin D2 (PGD2), a potent inflammatory mediator, is also attenuated by Nedocromil sodium.^[2]

Quantitative Data on Anti-Inflammatory Effects

The following tables summarize the quantitative data on the inhibitory effects of Nedocromil sodium on various inflammatory parameters.

Table 1: Inhibition of Eosinophil Chemotaxis by Nedocromil Sodium

Chemoattractant	IC50 (mol/L)	Cell Type	Reference
Platelet-Activating Factor (PAF)	3 x 10 ⁻⁷	Human Eosinophils	[9]
Leukotriene B4 (LTB4)	1 x 10 ⁻⁷	Human Eosinophils	[6]
N-Formyl-methionyl-leucyl-phenylalanine (fMLP)	1 x 10 ⁻⁷	Human Neutrophils	[6]
Zymosan Activated Serum (ZAS)	1 x 10 ⁻⁷ - 1 x 10 ⁻⁶	Human Neutrophils	[6]

Table 2: Inhibition of Mediator Release by Nedocromil Sodium

Mediator	Cell Type	Stimulus	Inhibition	Nedocromil Sodium Concentration	Reference
Histamine	Human Lung Mast Cells (Bronchoalveolar Lavage)	anti-IgE	Dose-dependent	10 ⁻⁹ - 10 ⁻⁵ M	[7]
Histamine	Human Lung Mast Cells (Parenchymal)	anti-IgE	Dose-dependent	10 ⁻⁸ - 10 ⁻⁴ M	[7]
Histamine	Human Lung Fragments	Substance P	Significant Inhibition	Not specified	[8]
Leukotriene C4 (LTC4)	Human Eosinophils	Calcium Ionophore A23187	Significant Inhibition	10 ⁻⁶ M	[1]
β-glucuronidase	Human Alveolar Macrophages	IgE-dependent	Reduced Release	Not specified	[10]

Signaling Pathways and Mechanisms of Action

The anti-inflammatory effects of Nedocromil sodium are mediated through multiple signaling pathways.

G-Protein Coupled Receptor 35 (GPR35) Agonism

Recent evidence suggests that Nedocromil sodium acts as an agonist for the G-protein coupled receptor 35 (GPR35).[\[11\]](#)[\[12\]](#) This receptor is expressed on key inflammatory cells such as mast cells and eosinophils.[\[11\]](#) Activation of GPR35 is thought to initiate downstream signaling cascades that lead to the inhibition of inflammatory responses.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Immunopharmacologic profile of nedocromil sodium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. go.drugbank.com [go.drugbank.com]
- 3. go.drugbank.com [go.drugbank.com]
- 4. Nedocromil | C19H17NO7 | CID 50294 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. nedocromil | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 6. Effects of nedocromil sodium on in vitro induced migration, activation, and mediator release from human granulocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Effects of sodium cromoglycate and nedocromil sodium on histamine secretion from human lung mast cells [pubmed.ncbi.nlm.nih.gov]
- 8. Substance P-induced histamine release from human basophils, skin and lung fragments: effect of nedocromil sodium and theophylline - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Inhibition of receptor-mediated platelet activation by nedocromil sodium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Nedocromil sodium inhibition of IgE-mediated activation of human mononuclear phagocytes and platelets from asthmatics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. G-protein-coupled receptor 35 is a target of the asthma drugs cromolyn disodium and nedocromil sodium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. karger.com [karger.com]
- To cite this document: BenchChem. [A Comprehensive Review of Nedocromil Sodium's Anti-Inflammatory Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8678604#a-comprehensive-review-of-nedocromil-sodium-s-anti-inflammatory-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com